

7-(Trifluoromethyl)-1-tetralone molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 7-(Trifluoromethyl)-1-tetralone

Cat. No.: B1589214

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An In-depth Technical Guide to **7-(Trifluoromethyl)-1-tetralone**: A Key Intermediate in Modern Drug Discovery

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **7-(Trifluoromethyl)-1-tetralone**, a crucial building block in synthetic and medicinal chemistry. We will delve into its fundamental properties, synthesis, and pivotal role in the development of novel therapeutics, offering insights for researchers, scientists, and professionals in drug development.

Introduction: The Significance of a Fluorinated Scaffold

7-(Trifluoromethyl)-1-tetralone is a synthetic organic compound featuring a tetralone core functionalized with a trifluoromethyl (CF₃) group. The tetralone scaffold is a "privileged structure" in medicinal chemistry, forming the backbone of numerous biologically active compounds, including anticancer and antidepressant agents. The incorporation of the trifluoromethyl group is a widely used strategy in modern drug design to enhance a molecule's metabolic stability, bioavailability, and binding affinity.^{[1][2][3]} This unique combination makes **7-(Trifluoromethyl)-1-tetralone** a highly valuable intermediate for creating complex molecules in the pursuit of new pharmaceuticals.^[4]

Physicochemical Properties and Molecular Structure

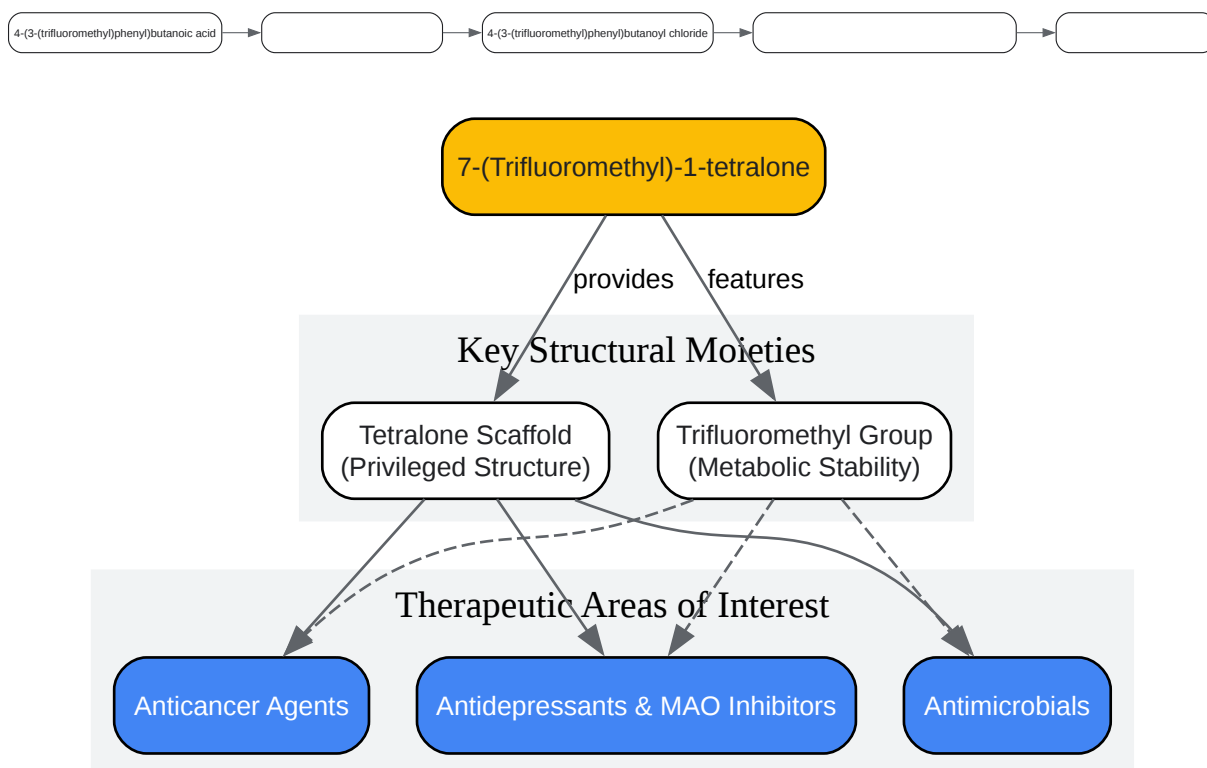
A thorough understanding of a compound's physical and chemical characteristics is fundamental to its application in research and development.

Table 1: Key Physicochemical Properties of **7-(Trifluoromethyl)-1-tetralone**

Property	Value	Source
Molecular Formula	C ₁₁ H ₉ F ₃ O	[5][6]
Molecular Weight	214.18 g/mol	[5]
Appearance	Off-white solid	[6]
Boiling Point	269.7 ± 40.0 °C at 760 Torr	[7]
CAS Number	54752-50-0	[6][7]
IUPAC Name	7-(trifluoromethyl)-3,4-dihydro-2H-naphthalen-1-one	[5]
Synonyms	7-(Trifluoromethyl)-3,4-dihydronaphthalen-1(2H)-one, 7-Trifluoromethyl-α-tetralone	[5][6]

Molecular Structure:

The structure of **7-(Trifluoromethyl)-1-tetralone** consists of a bicyclic aromatic ketone with the trifluoromethyl group attached to the benzene ring.



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- To cite this document: BenchChem. [7-(Trifluoromethyl)-1-tetralone molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1589214#7-trifluoromethyl-1-tetralone-molecular-weight-and-formula]

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